

# purification of dimethyldioxane with sodium hydroxide

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## Compound Focus: Dimethyldioxane

CAS No.: 15176-21-3

Cat. No.: S1504986

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## Chemical Profile of Dimethyldioxane

**Dimethyldioxane** (2,5-Dimethyl-1,4-dioxane) is an organic ether, typically encountered as a mixture of cis and trans isomers. The following table summarizes its key properties, which are crucial for understanding its handling and purification needs [1].

Property	Specification
IUPAC Name	2,5-Dimethyl-1,4-dioxane
Molecular Formula	C <sub>6</sub> H <sub>12</sub> O <sub>2</sub>
Molar Mass	116.16 g/mol
Appearance	Colorless liquid
Odor	Ether-like
Boiling Point	116.5–121 °C
Water Solubility	Immiscible

Property	Specification
Flash Point	~23.9 °C (Flammable liquid)

A primary reason for purification is its **high susceptibility to acid-catalyzed hydrolysis**, which can break it down into propylene glycol. In contrast, bases like sodium hydroxide do not hydrolyze **dimethyldioxane** to any appreciable degree, making NaOH a suitable choice for purification [1].

## Purification Protocol with Sodium Hydroxide

The information below outlines a method for the preparation and purification of **dimethyldioxane**. It synthesizes the available data into a coherent procedure, with critical notes for researchers [1].

**Principle:** The crude product of **dimethyldioxane**, obtained from the acid-catalyzed dehydration of propylene glycol, contains acidic impurities and water. Sodium hydroxide (NaOH) is used to **neutralize any residual acidic catalysts** and to promote the **polymerization of reactive impurities**, thereby stabilizing the final product.

### Critical Safety Notes

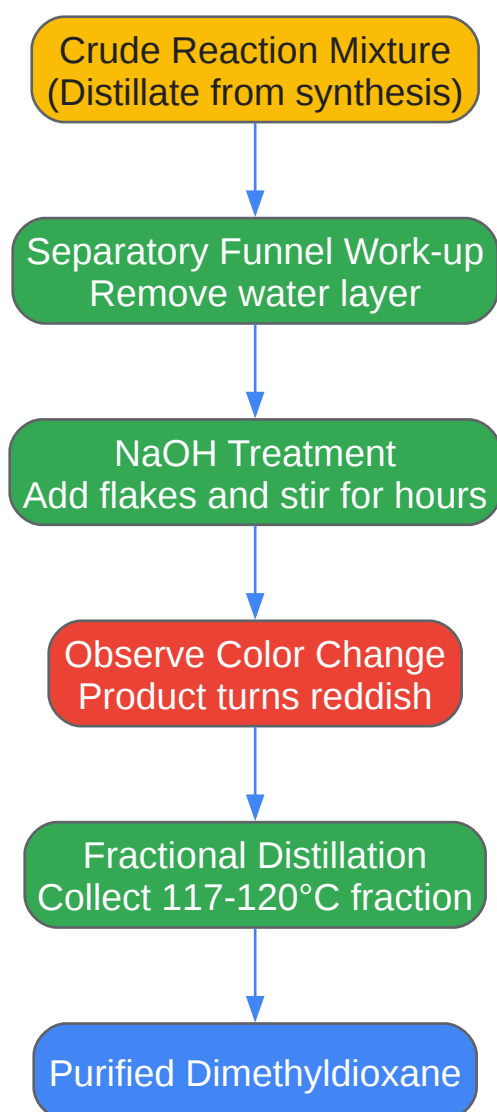
- Sodium hydroxide is highly corrosive and can cause severe skin burns and eye damage. Always wear appropriate personal protective equipment (PPE), including gloves, protective clothing, and eye protection [2].
- Dimethyldioxane**, like most ethers, can form **explosive peroxides** upon storage. Never distill the ether to dryness. Test for peroxides before distillation if the material has been stored for any length of time [1].

### Procedure:

- Synthesis of Crude Dimethyldioxane:** The process begins with the acid-catalyzed dehydration of pure propylene glycol using a small amount of concentrated sulfuric acid, with the product being distilled off [1].
- Initial Work-up:** The distillate is a two-phase mixture. Use a separatory funnel to separate the immiscible **dimethyldioxane** from the water layer [1].
- NaOH Treatment for Impurity Removal:**
  - Transfer the **dimethyldioxane** layer into a flask.
  - Add sodium hydroxide flakes directly to the liquid.

- Stir the mixture vigorously for several hours. During this time, the base causes impurities to polymerize.
- **Observation:** The product is expected to turn reddish as impurities polymerize [1].
- **Final Purification - Fractional Distillation:**
  - After NaOH treatment, perform a fractional distillation of the product.
  - Collect the fraction boiling between **117-120 °C** to obtain pure **dimethyldioxane** [1].

The workflow below illustrates the key stages of this purification process:



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## Important Handling and Storage Guidelines

Proper handling and storage are critical for safety and maintaining product stability.

Aspect	Guidelines
<b>Peroxide Mitigation</b>	Add a small amount of the antioxidant <b>butylated hydroxytoluene (BHT)</b> , store over <b>sodium metal</b> , or add additional <b>sodium hydroxide</b> to inhibit peroxide formation [1].
<b>Storage</b>	Store in a tightly sealed container in a cool, dark place. Clearly label the container with the date of preparation and the anti-peroxidizing agent used [1].
<b>Disposal</b>	Test for peroxides before disposal. If negative, the compound can be safely burned. If positive but without precipitate, neutralize peroxides with excess reducing agents (e.g., ferrous sulfate, sodium bisulfite) before disposal. If crystalline peroxides are visible, <b>do not open</b> ; seek professional disposal due to explosion risk [1].

## Knowledge Gaps and Further Research

It is important to note that the protocol above is based on a single source from a community wiki, and some key details are missing [1]. To ensure reproducibility and safety, you would need to investigate the following:

- **Quantitative Data:** The exact amounts of sodium hydroxide flakes to use and the precise stirring time are not specified in the search results.
- **Toxicity Data:** The source explicitly states there is "very little data about the toxicity of this chemical compound," so appropriate extreme caution should be assumed [1].
- **Recent Studies:** The available information lacks recent scientific studies or validated protocols from established journals specifically on this purification.

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## References

1. Dimethyl dioxane - Sciencemadness Wiki [sciencemadness.org]

2. SDS (Safety Sodium Sheet) | Flinn Scientific Hydroxide Data [flinnsci.com]

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